

# Review of Caffeic Acid-pYEEIE Performance in Published Studies: A Comparative Analysis

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|----------------------|---------------------|-----------|
| Compound Name:       | Caffeic acid-pYEEIE |           |
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A comprehensive review of published scientific literature reveals a significant lack of specific data on the performance of **Caffeic acid-pYEEIE**. While the broader compound, caffeic acid, and its derivatives like Caffeic Acid Phenethyl Ester (CAPE) are extensively studied for their therapeutic potential, specific experimental data and comparative studies for the "pYEEIE" peptide conjugate remain elusive.

One commercially available variant, **Caffeic acid-pYEEIE** TFA, is described as a non-phosphopeptide inhibitor that demonstrates a strong binding affinity for the GST-Lck-SH2 domain[1]. However, publicly available research does not currently provide quantitative data on its efficacy, detailed experimental protocols from peer-reviewed studies, or direct comparisons with other inhibitors of the same target.

The parent compound, caffeic acid, has been investigated for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects[2]. Studies have explored its mechanisms of action, such as the inhibition of the JAK-STAT3 signaling pathway in response to UVB-induced cellular proliferation and its involvement in cellular signaling pathways related to its antidepressant-like effects[3][4].

Similarly, CAPE, a well-known derivative, has been shown to possess potent anti-inflammatory and antioxidant properties by targeting pathways such as NF-κB and the SIRT1/PGC1α/DRP1 signaling pathway to mitigate mitochondrial dysfunction[5][6][7]. Research on CAPE provides a wealth of experimental data, including its effects on various cell lines and in animal models of diseases like sepsis and experimental autoimmune encephalomyelitis[7][8].



Despite the extensive body of research on caffeic acid and CAPE, the specific performance of the **Caffeic acid-pYEEIE** conjugate, its experimental validation, and its relative efficacy compared to other compounds are not documented in the currently accessible scientific literature. Therefore, a detailed comparison guide with quantitative data tables and experimental protocols for **Caffeic acid-pYEEIE** cannot be constructed at this time. Further research and publication of studies specifically investigating this compound are needed to enable such a comparative analysis.

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